

Essential Safety and Operational Guide for Handling Histone H3 (1-25), Amide

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Compound of Interest

Compound Name: *Histone H3 (1-25), amide*

Cat. No.: *B13922695*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Histone H3 (1-25), amide**. The following procedures for handling, storage, and disposal are designed to ensure a safe laboratory environment and maintain the integrity of the product.

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for a similar histone peptide indicates it is not classified as hazardous under the Globally Harmonized System (GHS), it is best practice to adhere to standard laboratory safety protocols when handling any chemical, including synthetic peptides.

[1] The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Glasses or Goggles	Should be worn at all times in the laboratory to protect from potential splashes. Goggles are preferred when handling liquids.[2][3]
Hand Protection	Disposable Nitrile Gloves	Standard laboratory gloves provide sufficient protection for handling the lyophilized powder and its solutions.[2][4]
Body Protection	Laboratory Coat	A standard lab coat is essential to protect skin and personal clothing from potential spills.[2]
Foot Protection	Closed-Toe Shoes	Required for general laboratory safety to protect against spills and falling objects.[3]

Operational Plan: Handling and Reconstitution

Proper handling and reconstitution are critical for the successful use of **Histone H3 (1-25), amide** in experimental settings. Follow this step-by-step guide to ensure accurate and safe preparation of your peptide solution.

Storage of Lyophilized Peptide

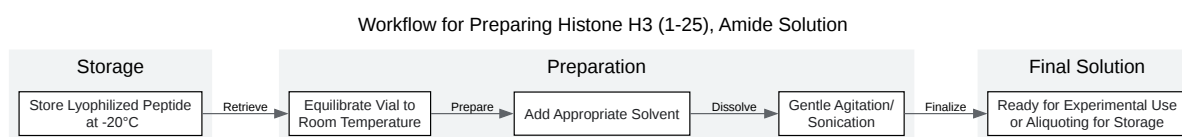
Upon receipt, store the lyophilized **Histone H3 (1-25), amide** at -20°C or colder, protected from direct light.[5][6] Exposure to moisture can reduce the long-term stability of the peptide.[5][6]

Reconstitution Protocol

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature. This prevents condensation and moisture absorption, which can affect the peptide's stability.[5][6]

- Solvent Selection: The choice of solvent depends on the specific requirements of your experiment. For many peptides, sterile, distilled water is a suitable solvent.[1] If solubility is an issue, a small amount of a dilute acidic solution (e.g., 0.1% acetic acid) can be used for this basic peptide.[6] Always test the solubility with a small amount of the peptide first.
- Dissolution:
 - Carefully open the vial and add the appropriate volume of the selected solvent to achieve the desired concentration.
 - Use gentle agitation, such as vortexing at a low speed or inverting the vial several times, to dissolve the peptide.[2] Avoid vigorous shaking, which can cause the peptide to aggregate.
 - If necessary, sonication can be used to aid dissolution.[5][6]
- Storage of Peptide Solution:
 - For short-term storage, keep the peptide solution at 2-8°C.
 - For long-term storage, it is recommended to aliquot the solution into single-use volumes and store them at -20°C or colder.[7]
 - Avoid repeated freeze-thaw cycles, as this can degrade the peptide.[7]

Experimental Workflow: Peptide Solution Preparation



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Caption: A step-by-step workflow for the preparation of a **Histone H3 (1-25), amide** solution.

Disposal Plan

As **Histone H3 (1-25), amide** is not classified as a hazardous substance, disposal is generally straightforward. However, it is imperative to adhere to all institutional and local regulations for laboratory waste disposal.[8]

Aqueous Waste

- Aqueous solutions of **Histone H3 (1-25), amide** can typically be disposed of down the sanitary sewer with copious amounts of water.[9][10]
- Confirm that this practice is in accordance with your institution's waste disposal policies.
- Do not dispose of solutions containing hazardous solvents (e.g., DMSO, DMF) down the drain unless permitted by your institution. These should be collected as chemical waste.

Solid Waste

- Empty vials and other solid materials (e.g., pipette tips, tubes) that have come into contact with the non-hazardous peptide solution can generally be disposed of in the regular laboratory trash.[8][11]
- Ensure that any sharps are disposed of in an appropriate sharps container.

Unused Lyophilized Peptide

- If you need to dispose of the original lyophilized peptide, it should be treated as non-hazardous chemical waste according to your institution's guidelines.

Disclaimer: This information is intended as a guide and should be supplemented by a thorough review of the product's Safety Data Sheet and your institution's specific safety protocols.

Always perform a risk assessment before starting any new experimental procedure.

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